

Protocol for studying the dissipation kinetics of Ipfen carbazone in paddy fields

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Compound of Interest

Compound Name: *Ipfen carbazone*

Cat. No.: *B1662519*

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An in-depth protocol for analyzing the dissipation kinetics of the herbicide **Ipfen carbazone** in paddy fields is presented below. This guide is intended for researchers, scientists, and professionals in drug development, providing detailed methodologies for experimental design, sample analysis, and data interpretation.

Application Notes

Ipfen carbazone is a pre-emergence and early post-emergence herbicide used to control a variety of weeds in rice cultivation.[1][2] Understanding its dissipation kinetics—the rate at which it breaks down and disappears in the environment—is crucial for ensuring food safety, protecting ecosystems, and establishing appropriate pre-harvest intervals (PHIs). The persistence of **Ipfen carbazone** is influenced by environmental factors such as soil type, temperature, and microbial activity.[1] This protocol outlines a supervised field trial and subsequent laboratory analysis to determine the dissipation rate and half-life of **Ipfen carbazone** in key components of a paddy field ecosystem: soil, water, and the rice plant itself.

The analytical method of choice is the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction technique followed by analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) or Gas Chromatography with an Electron Capture Detector (GC-ECD).[3] This approach ensures high sensitivity and accuracy in quantifying residue levels.

Experimental Protocols

Field Trial Design and Execution

a. Site Selection and Plot Setup:

- Select a suitable paddy field with uniform soil composition.
- Establish experimental plots, including control plots (no **Ipfen carbazone** application) and treatment plots. Ensure buffer zones between plots to prevent cross-contamination.
- Design the experiment with at least three replicates for each treatment.

b. Herbicide Application:

- Apply **Ipfen carbazone** (e.g., 25% SC formulation) at two different dosage levels:
 - Standard Dose (T1): 156.25 g a.i./ha.
 - Double Dose (T2): 312.50 g a.i./ha.
- The application should be performed as a single pre-emergence spray on the soil surface.
- Use calibrated spray equipment to ensure uniform application.

c. Sampling Protocol:

- Collect samples from each plot at predetermined intervals. A typical schedule would be: 0 (immediately after application), 1, 3, 7, 15, 30, 60 days, and at harvest (approximately 97 days).
- Soil Sampling: Collect composite soil samples from 0-15 cm depth from at least five different locations within each plot.
- Water Sampling: Collect paddy water from three different locations within each plot.
- Rice Plant Sampling: Collect whole rice plants randomly from each plot. At harvest, separate the plants into grain, straw, and husk for individual analysis.

- Store all samples in properly labeled polyethylene bags and transport them to the laboratory in an icebox. Samples should be stored frozen at -20°C until analysis.

Analytical Methodology

a. Sample Preparation and Extraction (QuEChERS Method):

- Homogenization: Homogenize the collected plant and soil samples.
- Extraction:
 - Weigh 10 g of the homogenized sample (or 10 mL for water samples) into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
 - Shake vigorously for 1 minute to ensure thorough mixing and extraction of **Ipfen carbazone** residues.
 - Centrifuge the tube for 5 minutes at approximately 3,000 g.

b. Dispersive Solid-Phase Extraction (dSPE) Cleanup:

- Transfer an aliquot of the supernatant (the acetonitrile layer) to a dSPE cleanup tube.
- The dSPE tube should contain a mixture of sorbents, such as 150 mg magnesium sulfate, 25 mg Primary Secondary Amine (PSA), and 25 mg C18. This step removes interfering matrix components like fats, pigments, and sugars.
- Vortex the tube for 30 seconds and then centrifuge for 5 minutes.
- The resulting clear extract is ready for instrumental analysis. For LC-MS/MS, the extract may be diluted with the mobile phase.

c. Instrumental Analysis (LC-MS/MS):

- Instrument: Liquid Chromatograph coupled with a Tandem Mass Spectrometer.
- Column: A C18 column (e.g., 150 mm x 4.6 mm, 5 μ m) is suitable.
- Mobile Phase: A gradient of acetonitrile and water (containing an additive like acetic acid) is commonly used.
- Detection: Use positive ion electrospray ionization (ESI+) and monitor specific precursor-product ion transitions for **Ipfen carbazone** in Multiple Reaction Monitoring (MRM) mode for quantification and confirmation.

d. Method Validation:

- The analytical method must be validated according to international guidelines (e.g., SANTE/11312/2021).
- Key validation parameters include linearity, accuracy (recovery), precision (RSD), limit of detection (LOD), and limit of quantification (LOQ).
- Recoveries should typically be within 70-120%, with an RSD of $\leq 20\%$.

Data Presentation

Quantitative data from the study should be summarized in clear, structured tables.

Table 1: Method Validation Parameters for **Ipfen carbazone** Analysis

Matrix	Spiking Level (mg/kg)	Average Recovery (%)	RSD (%)	LOQ (mg/kg)	LOD (mg/kg)
Rice Plant (Leaf)	0.01, 0.05, 0.1	80.6 - 112.3	2.2 - 8.6	0.01	0.003
Rice Grain	0.05, 0.25, 0.5	80.6 - 112.3	2.2 - 8.6	0.05	0.015
Rice Straw	0.05, 0.25, 0.5	80.6 - 112.3	2.2 - 8.6	0.05	0.015
Soil	0.05, 0.25, 0.5	80.6 - 112.3	2.2 - 8.6	0.05	0.015
Water	0.01, 0.05, 0.1	80.6 - 112.3	2.2 - 8.6	0.01	0.003

Note: Recovery and RSD values are based on typical performance criteria.

Table 2: Residue Dissipation of **Ipfen carbazone** in Rice Plant (Leaf)

Days After Application	Standard Dose (156.25 g a.i./ha) Residue (mg/kg)	Double Dose (312.50 g a.i./ha) Residue (mg/kg)
0	6.72	14.71
1	4.85	10.52
3	2.98	6.45
7	1.15	2.50
15	0.21	0.46
30	<0.01 (BLQ)	<0.01 (BLQ)
Harvest (97)	<0.01 (BLQ)	<0.01 (BLQ)

BLQ: Below Limit of Quantification. Data is illustrative based on published findings.

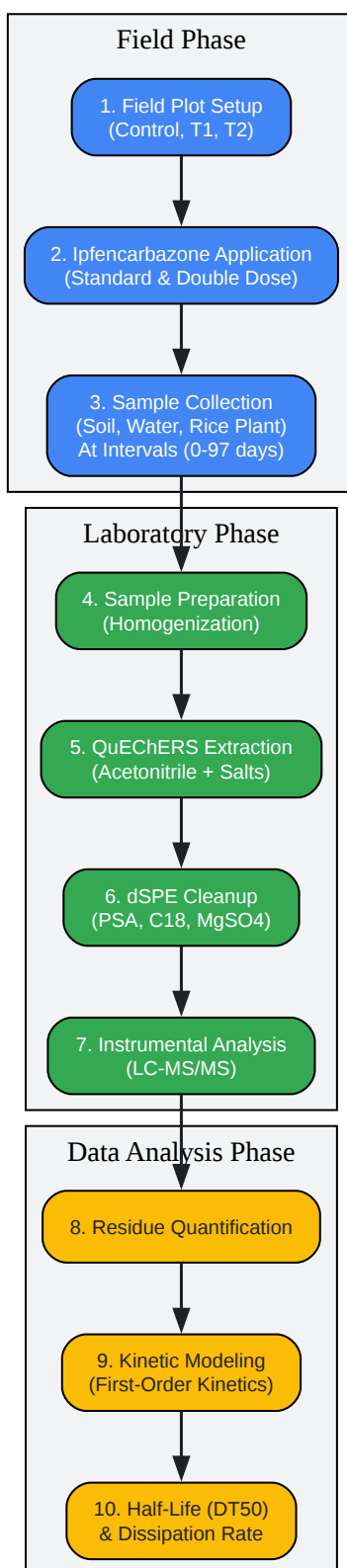
Table 3: Dissipation Kinetics of **Ipfen carbazone**

Matrix	Dose	Kinetic Model	Regression Equation	Correlation Coefficient (r ²)	Half-Life (DT ₅₀) in Days
Rice Plant	Standard	First-Order	$C_t = 6.72 * e^{-0.173t}$	0.92	~4.0
Rice Plant	Double	First-Order	$C_t = 14.71 * e^{-0.173t}$	0.98	~4.0
Soil	Standard	First-Order	-	-	8.5 - 34.4

Note: Dissipation is assumed to follow first-order kinetics. The half-life in rice plants is approximately 4 days, while in soil it can range from 8.5 to 34.4 days under paddy field conditions.

Visualization

A visual representation of the experimental workflow provides a clear overview of the entire process.



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Caption: Workflow for **Ipfen carbazone** Dissipation Kinetics Study.

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